

In-Depth Technical Guide: 2-Methoxy-5-nitropyridin-4-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-nitropyridin-4-amine

Cat. No.: B188275

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Properties of 2-Methoxy-5-nitropyridin-4-amine

2-Methoxy-5-nitropyridin-4-amine, also known as 4-Amino-2-methoxy-5-nitropyridine, is a heterocyclic organic compound. It serves as a crucial intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds.^{[1][2]} Its chemical structure, featuring a pyridine ring substituted with methoxy, nitro, and amino groups, makes it a versatile building block in medicinal chemistry.

Physicochemical Properties

A summary of the available quantitative data for **2-Methoxy-5-nitropyridin-4-amine** is presented in Table 1. While some physical properties have been predicted, experimentally determined values for melting point and specific solubility are not readily available in the public domain.

| Property | Value | Source |
|-------------------------|---|---------------------|
| Molecular Formula | C ₆ H ₇ N ₃ O ₃ | [2] |
| Molecular Weight | 169.14 g/mol | [2] |
| Appearance | Light brown solid | [2] |
| CAS Number | 127356-38-1 | [2] |
| Purity | ≥ 95% (HPLC) | [2] |
| Predicted Boiling Point | 370.3 ± 37.0 °C | [3] |
| Predicted Density | 1.400 ± 0.06 g/cm ³ | [3] |
| Storage Conditions | 0-8°C | [2] |

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR) for **2-Methoxy-5-nitropyridin-4-amine** are not widely available in published literature. Researchers interested in this compound would need to perform their own spectral analysis for characterization.

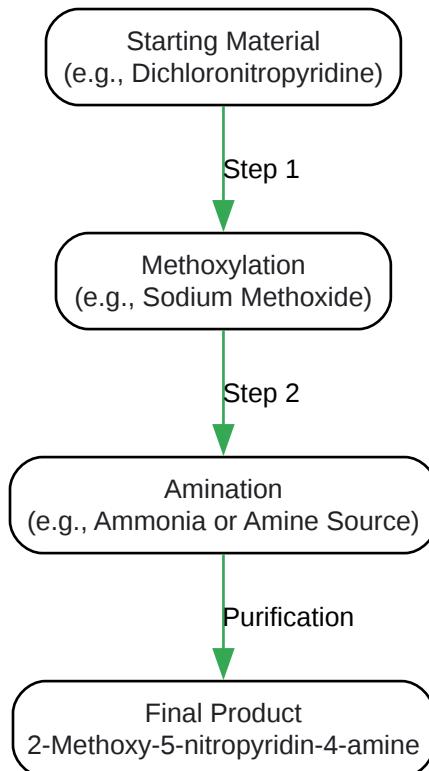
Synthesis and Experimental Protocols

A detailed, publicly available experimental protocol for the specific synthesis of **2-Methoxy-5-nitropyridin-4-amine** is scarce. However, based on the synthesis of structurally related compounds, a plausible synthetic route can be proposed. The general strategies often involve nucleophilic aromatic substitution reactions on a substituted pyridine ring or the reduction of a nitro group.

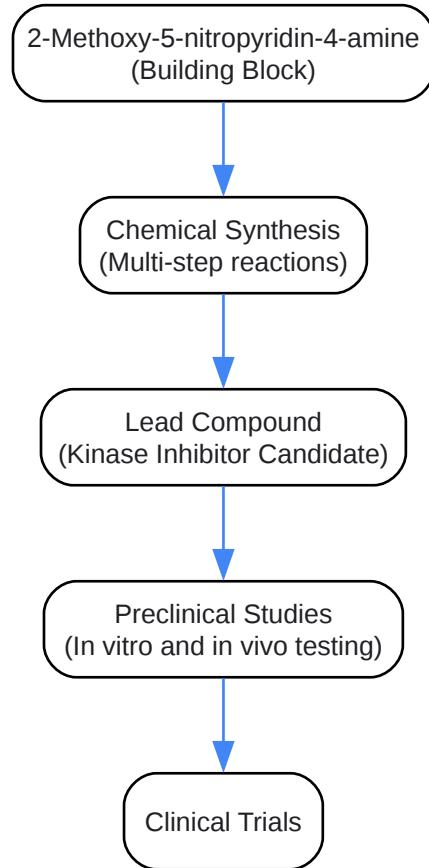
Generalized Synthetic Approach

A potential synthetic pathway could involve the following conceptual steps, as illustrated in the diagram below. This is a generalized representation and would require optimization of reaction conditions, reagents, and purification methods.

Generalized Synthetic Pathway for 2-Methoxy-5-nitropyridin-4-amine



Role of 2-Methoxy-5-nitropyridin-4-amine in Kinase Inhibitor Development



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vip room | Virtual tour generated by Panotour [ontsgoi.gov.mn]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-AMINO-2-METHOXY-3-NITROPYRIDINE CAS#: 33623-16-4 [amp.chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Methoxy-5-nitropyridin-4-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188275#basic-properties-of-2-methoxy-5-nitropyridin-4-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com